

# Application Notes and Protocols for 1-Methylimidazole-4-acetaldehyde in Pharmaceutical Research

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## Compound of Interest

Compound Name: 1-Methylimidazole-4-acetaldehyde

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These application notes provide a comprehensive overview of **1-Methylimidazole-4-acetaldehyde**, a key metabolite in histamine metabolism. While not currently a direct pharmaceutical agent, its role in biological pathways makes it a compound of significant interest in drug discovery and development, particularly in studies related to histamine signaling, aldehyde dehydrogenase (ALDH) activity, and the physiological effects of histamine metabolites.

## Chemical and Physical Properties

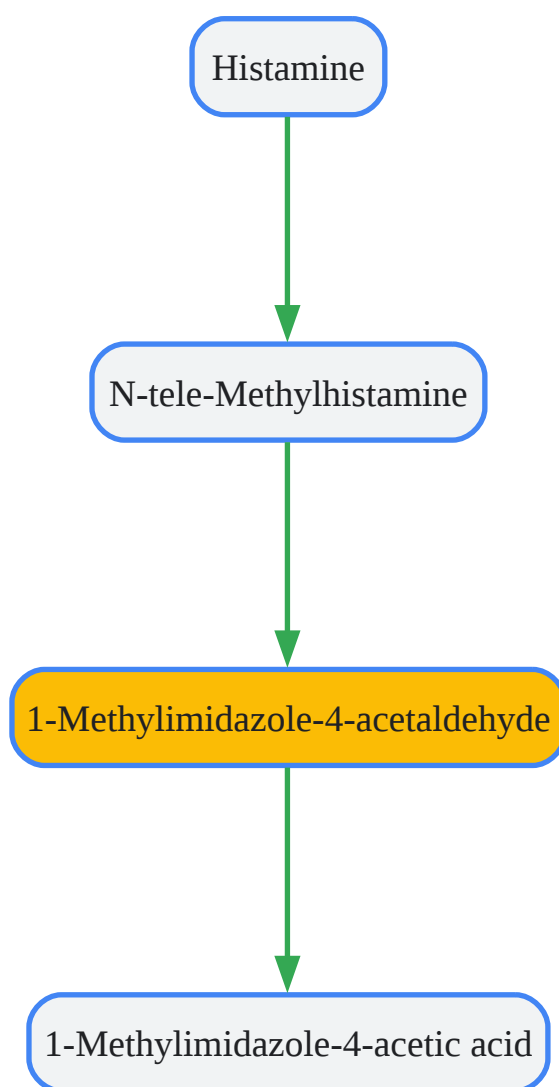
**1-Methylimidazole-4-acetaldehyde** is a heterocyclic aldehyde and a human and mouse metabolite.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O	[3][4]
Molecular Weight	124.14 g/mol	[3]
CAS Number	19639-03-3	[4]
IUPAC Name	2-(1-methyl-1H-imidazol-4-yl)acetaldehyde	[3]
Synonyms	Methylimidazoleacetaldehyde, N-Methylimidazole-4-acetaldehyde	[3]
Physical State	Solid	[4]

## Biological Significance and Metabolic Pathway

**1-Methylimidazole-4-acetaldehyde** is an intermediate in the catabolism of histamine.[2] Histamine, a crucial biogenic amine involved in allergic reactions, gastric acid secretion, and neurotransmission, is metabolized through two primary pathways. One of these pathways involves the methylation of histamine by histamine-N-methyltransferase (HNMT) to form N-tele-methylhistamine. This is followed by the oxidative deamination of N-tele-methylhistamine by amine oxidases to yield **1-methylimidazole-4-acetaldehyde**. Subsequently, this aldehyde is rapidly oxidized by cytosolic aldehyde dehydrogenase (ALDH) to the more stable carboxylic acid, 1-methylimidazole-4-acetic acid, which is then excreted.[5]

Understanding this pathway is critical for researchers investigating the pharmacological modulation of histamine levels and the effects of its metabolites.



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**Figure 1:** Metabolic pathway of histamine to 1-Methylimidazole-4-acetic acid.

## Potential Applications in Pharmaceutical Development

The imidazole nucleus is a common scaffold in a wide array of approved drugs, highlighting its importance in medicinal chemistry.[6][7][8] While **1-Methylimidazole-4-acetaldehyde** itself is not a therapeutic, its study is relevant in several areas:

- Target for Modulating Histamine Levels: Inhibitors of the enzymes in the histamine metabolism pathway could be developed to treat conditions associated with aberrant

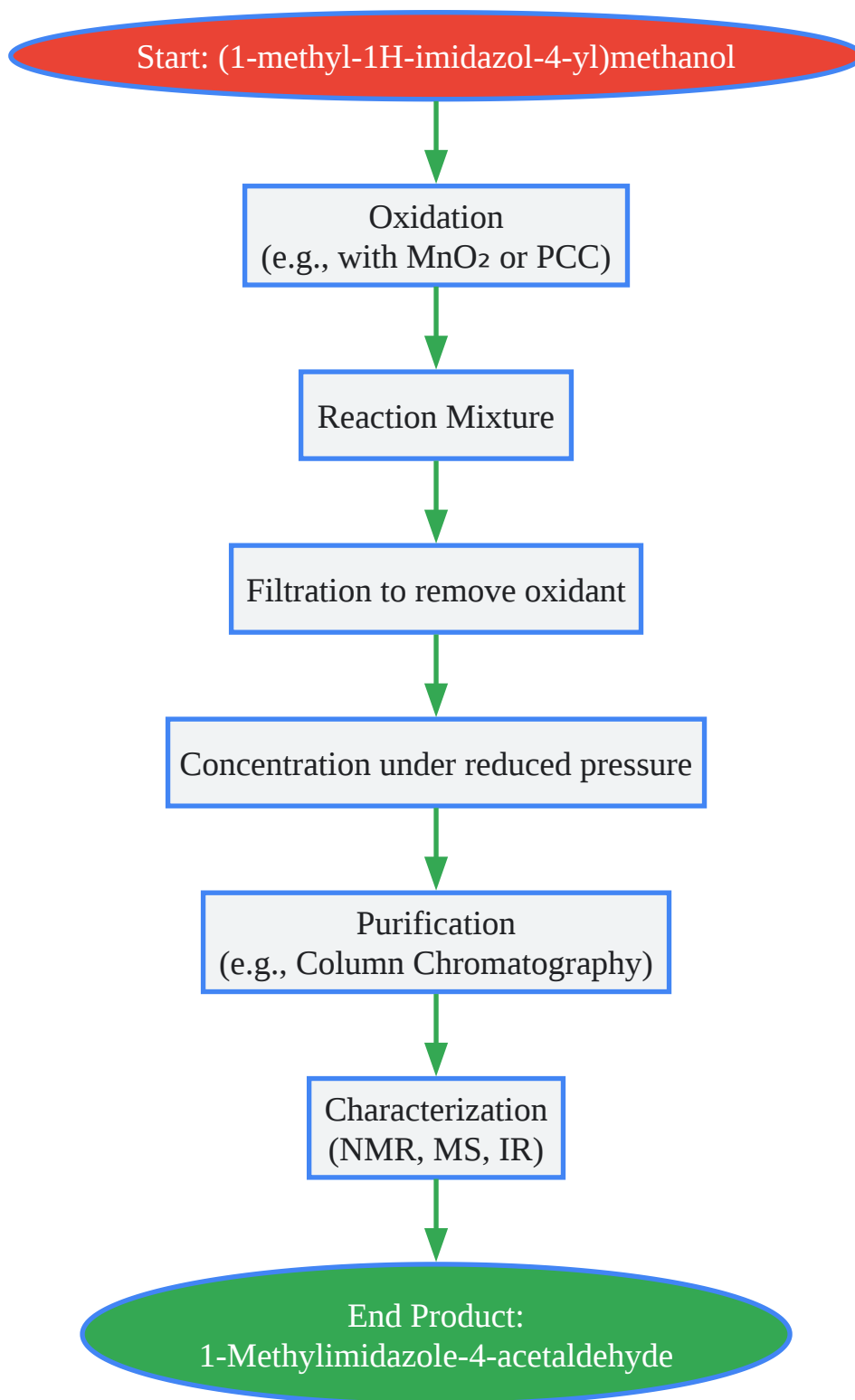
histamine signaling. Understanding the kinetics of substrates like **1-methylimidazole-4-acetaldehyde** is crucial for designing such inhibitors.

- **Biomarker Research:** The levels of histamine metabolites, including the downstream product 1-methylimidazole-4-acetic acid, can serve as biomarkers for various physiological and pathological states.<sup>[9]</sup>
- **Drug Metabolism Studies:** As a reactive aldehyde, **1-methylimidazole-4-acetaldehyde** could potentially interact with other drugs or cellular components. Its characterization is important in the context of drug-drug interactions and off-target effects of compounds that modulate amine oxidases or aldehyde dehydrogenases.

## Experimental Protocols

### Synthesis of 1-Methylimidazole-4-acetaldehyde

A direct, published synthesis protocol for **1-methylimidazole-4-acetaldehyde** is not readily available. However, a plausible route can be adapted from the synthesis of related imidazole aldehydes. The following is a proposed experimental workflow based on the oxidation of the corresponding alcohol, 1-methyl-1H-imidazol-4-yl)methanol, which can be synthesized from commercially available precursors.



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